

A Comparative Study: Pigment Orange 62 vs. Pigment Orange 36

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Compound of Interest

Compound Name: PIGMENT ORANGE 62

Cat. No.: B1584295

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance and properties of two high-performance benzimidazolone pigments: **Pigment Orange 62** (PO 62) and Pigment Orange 36 (PO 36). The information presented is collated from various technical sources to assist in the selection of the appropriate pigment for specific research and development applications.

Chemical and Physical Properties

Both **Pigment Orange 62** and Pigment Orange 36 belong to the benzimidazolone class of organic pigments, known for their excellent stability and performance.^[1] While they share a common core structure, their specific chemical compositions lead to distinct physical and chromatic characteristics.

Below is a summary of their key chemical and physical properties:

| Property | Pigment Orange 62 | Pigment Orange 36 |
|---|---|--|
| Chemical Class | Benzimidazolone | Benzimidazolone[2][3] |
| C.I. Name | Pigment Orange 62 | Pigment Orange 36[2][3] |
| C.I. Number | 11775 | 11780[2][4] |
| CAS Number | 52846-56-7 | 12236-62-3[2][3] |
| Molecular Formula | C ₁₇ H ₁₄ N ₆ O ₅ | C ₁₇ H ₁₃ ClN ₆ O ₅ [5][6] |
| Density (g/cm ³) | ~1.52 | 1.50 - 1.70[2][4] |
| Specific Surface Area (m ² /g) | 12 | 14 - 26[2][4] |
| Oil Absorption (g/100g) | Not specified | 35 - 55[2][3] |

Disclaimer: The data presented in this guide is compiled from various sources. Direct comparison may be limited as testing conditions and methodologies might differ between sources.

Performance Characteristics

The performance of a pigment is critical for its application. Key performance indicators include lightfastness, heat stability, and resistance to various environmental factors.

| Performance Attribute | Pigment Orange 62 | Pigment Orange 36 |
|--------------------------------------|-------------------|-------------------|
| Lightfastness (Blue Wool Scale, 1-8) | Not specified | 7 - 8[2][4][5] |
| Weather Fastness (1-5) | Not specified | 5[2][4] |
| Heat Stability (°C) | Not specified | 160 - 240[2][3] |
| Acid Resistance (1-5) | Not specified | 5[2][4][5] |
| Alkali Resistance (1-5) | Not specified | 5[2][4][5] |
| Water Resistance (1-5) | Not specified | 5[4] |
| Oil Resistance (1-5) | Not specified | 4[4] |
| Alcohol Resistance (1-5) | Not specified | 5[4] |

Pigment Orange 36 is consistently reported to have excellent lightfastness and weather resistance, making it suitable for demanding applications such as automotive coatings.[3][6][7][8] It also exhibits good rheological properties, allowing for high pigment concentrations without negatively impacting gloss.[7][8]

Pigment Orange 62 is described as a yellowish-orange pigment with good rheology, which also allows for higher pigment concentrations without affecting gloss.[9] It is often recommended for high-end coatings, including automotive (OEM) and agricultural machinery applications.[9]

Chromatic Properties

The key visual difference between the two pigments lies in their shade. **Pigment Orange 62** is consistently described as a yellowish-orange, while Pigment Orange 36 is characterized as a reddish-orange.[1][9] This difference in hue is a critical factor in color matching and formulation.

Applications

Both pigments are versatile and find use in a range of applications, primarily in coatings, plastics, and inks.

Pigment Orange 62:

- High-end coatings (automotive OEM, agricultural machinery)[9]
- Hard PVC[9]
- PP pulp coloring[9]
- Offset printing and water-based letterpress printing ink[9]

Pigment Orange 36:

- Automotive paints (OEM and refinishes)[3][7][8]
- Industrial coatings[6]
- Plastics (PVC, HDPE)[7]
- Packaging inks[7]
- Unsaturated polyester[7][8]

Experimental Protocols

The evaluation of pigment properties is governed by standardized testing methods to ensure consistency and comparability of results. Key experimental protocols include:

Lightfastness Testing: This is often determined using the Blue Wool Scale in accordance with standards such as ISO 105-B01 or ASTM D4303. In this method, the pigmented sample is exposed to a standardized light source (e.g., a xenon arc lamp) alongside a set of blue wool standards with known fading characteristics. The lightfastness is rated on a scale of 1 to 8, with 8 being the most lightfast.

Heat Stability Testing: The thermal stability of pigments can be assessed using methods like ISO 787-21. A sample of the pigment dispersed in a specific medium is heated to various temperatures for a defined period. The temperature at which a significant color change occurs determines the heat stability.

Weather Fastness Testing: This evaluates the pigment's resistance to outdoor exposure. ASTM D4587 (QUV accelerated weathering) or ASTM G155 (xenon arc) are common standards. Samples are exposed to cycles of UV light, moisture, and temperature changes to simulate outdoor conditions. The change in color and other properties is then evaluated.

Chemical Resistance Testing: The resistance to acids, alkalis, and other chemicals is typically determined by spot tests. A small amount of the chemical is placed on a dried, pigmented film, and after a specified time, the area is washed and examined for any changes in color or appearance, as generally outlined in ASTM D1308.

Visualizations

Chemical Structures

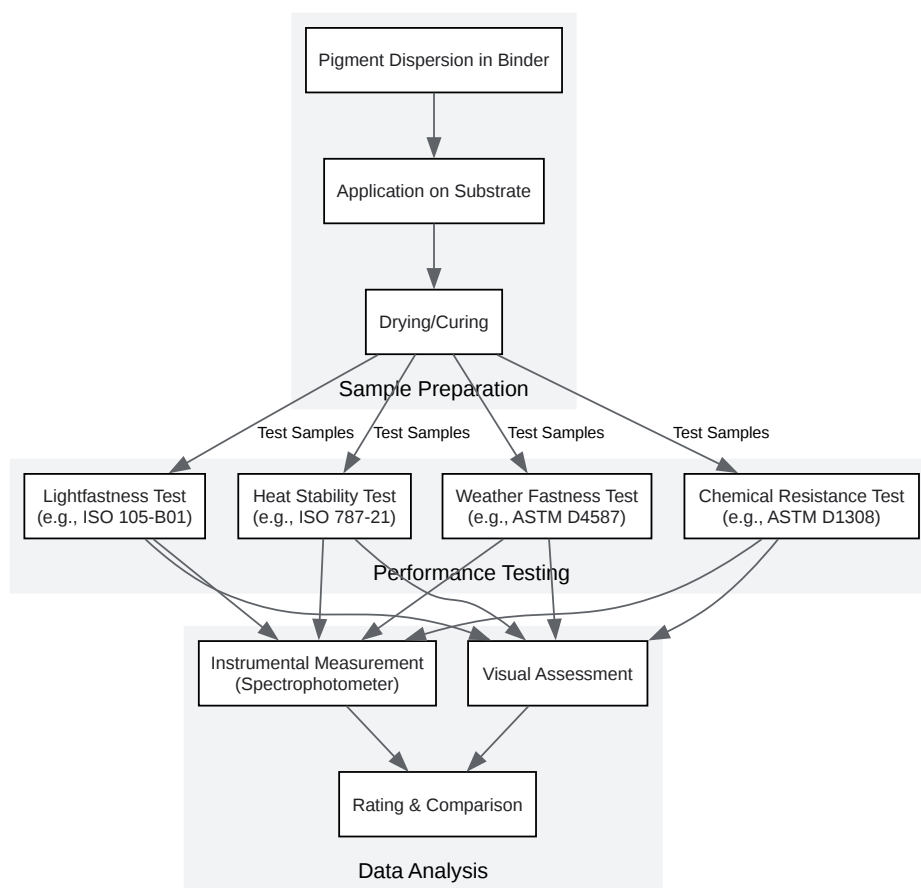
The following diagrams illustrate the chemical structures of **Pigment Orange 62** and Pigment Orange 36.

Caption: Chemical structure of **Pigment Orange 62**.

Caption: Chemical structure of Pigment Orange 36.

Experimental Workflow for Pigment Evaluation

The following diagram outlines a general workflow for the evaluation of pigment performance characteristics.



General Workflow for Pigment Performance Evaluation

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Caption: A generalized workflow for evaluating pigment performance.

Conclusion

Both **Pigment Orange 62** and Pigment Orange 36 are high-performance benzimidazolone pigments with excellent properties suitable for demanding applications. The primary distinguishing factor is their hue, with PO 62 offering a yellowish-orange and PO 36 a reddish-orange shade. Pigment Orange 36 is well-documented for its exceptional light and weather fastness. The choice between these two pigments will ultimately depend on the specific color requirements and performance needs of the intended application. For critical applications, it is recommended to conduct in-house testing under specific formulation and end-use conditions.

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